Structural Characterization & Synthetic Utility of (4-Bromo-2-methoxyphenyl)methanamine

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Compound of Interest

Compound Name:	*(4-Bromo-2-methoxyphenyl)methanamine*
CAS No.:	*1071037-16-5*
Cat. No.:	*B1292058*

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Executive Summary & Significance

(4-Bromo-2-methoxyphenyl)methanamine (CAS: 1071037-16-5) is a high-value benzylamine scaffold widely utilized in medicinal chemistry. Its structural duality—offering a nucleophilic primary amine for amide coupling and an electrophilic aryl bromide for palladium-catalyzed cross-coupling—makes it a "linchpin" intermediate.

This guide provides a rigorous framework for the identification, synthesis, and quality control of this compound. It is designed for synthetic chemists requiring actionable data on structural elucidation and handling protocols.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8][9]

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The following parameters define the reference standard for the free base and its common hydrochloride salt.

Table 1: Physicochemical Specifications

Parameter	Specification	Notes
IUPAC Name	(4-Bromo-2-methoxyphenyl)methanamine	
Common Name	4-Bromo-2-methoxybenzylamine	
CAS Number	1071037-16-5 (Free Base)1956309-63-9 (HCl Salt)	Salt form is preferred for storage stability.
Molecular Formula		
Molecular Weight	216.08 g/mol	Monoisotopic mass: 214.99 (for)
Appearance	Clear to pale yellow oil (Free Base)White to off-white solid (HCl Salt)	Free base oxidizes/carbonates upon air exposure.
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	HCl salt requires polar solvents (MeOH, Water).
pKa (Predicted)	~8.9 (Conjugate Acid)	Typical for electron-rich benzylamines.

Structural Characterization (Spectroscopic Analysis)[10]

Accurate characterization relies on identifying the specific substitution pattern of the benzene ring. The 1,2,4-substitution pattern creates a distinct splitting system in Proton NMR.

Nuclear Magnetic Resonance (H NMR)

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Solvent: DMSO-d

or CDCl

The aromatic region is the diagnostic fingerprint. The methoxy group at position 2 shields the adjacent proton and influences the splitting of the ring system.

- 7.15 - 7.25 ppm (d, J ~8.0 Hz, 1H):H-6. This proton is ortho to the benzylic amine. It typically appears as a doublet due to coupling with H-5.
- 7.10 - 7.15 ppm (d, J ~2.0 Hz, 1H):H-3. This proton is meta-coupled to H-5. It appears as a sharp doublet or singlet depending on resolution. Its shift is upfield relative to H-6 due to the ortho-methoxy group.
- 6.95 - 7.05 ppm (dd, J ~8.0, 2.0 Hz, 1H):H-5. The "doublet of doublets" arises from ortho-coupling to H-6 and meta-coupling to H-3.
- 3.80 - 3.85 ppm (s, 3H):Methoxy (-OCH

).[1] A strong, sharp singlet.
- 3.65 - 3.75 ppm (s, 2H):Benzylic (-CH

  -). If the sample is the HCl salt, this may shift downfield (~4.0 ppm) and couple with the ammonium protons.
- 1.5 - 2.0 ppm (br s, 2H):Amine (-NH

). Broad and variable; disappears with D

  O shake. In the HCl salt, this appears as a broad singlet at

  8.0-8.5 ppm (NH

).

Mass Spectrometry (LC-MS)

The presence of Bromine provides a definitive isotopic signature.

- Ionization: ESI+ (Electrospray Ionization, Positive mode).

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- M+H Peak: 216.0 and 218.0.
- Signature: A 1:1 ratio of intensity between the

  and

  peaks confirms the presence of a single Bromine atom (

  and

  isotopes).

Infrared Spectroscopy (FT-IR)

- 3300 - 3400 cm

  : N-H stretching (primary amine doublet).
- 2835 - 2940 cm

  : C-H stretching (methoxy and methylene).
- 1250 cm

  : C-O stretching (aryl ether).
- ~600 - 700 cm

  : C-Br stretching.

Synthetic Protocol: Reductive Amination

Rationale: The most robust synthesis starts from 4-bromo-2-methoxybenzaldehyde. Direct bromination of benzylamine is avoided due to poor regioselectivity.

Reaction Scheme

The synthesis proceeds via the formation of an imine intermediate, followed by in situ reduction.

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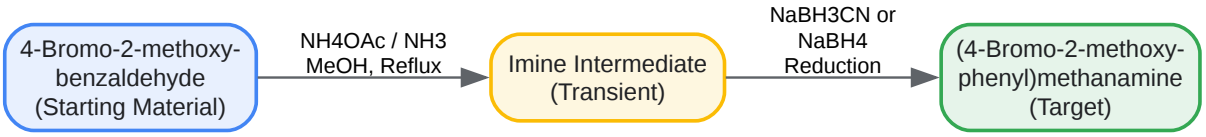

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Figure 1: Reductive amination pathway. The aldehyde is converted to the amine via a transient imine species.

Step-by-Step Methodology

Reagents: 4-Bromo-2-methoxybenzaldehyde (1.0 eq), Ammonium Acetate (10.0 eq), Sodium Cyanoborohydride (1.5 eq), Methanol (0.5 M concentration).

- Imine Formation:
  - Charge a reaction vessel with 4-bromo-2-methoxybenzaldehyde and Methanol.
  - Add Ammonium Acetate (excess is critical to prevent dimer formation).
  - Stir at room temperature for 1 hour. Checkpoint: Solution may turn slightly yellow.
- Reduction:
  - Cool the mixture to 0°C.
  - Cautiously add Sodium Cyanoborohydride (

) portion-wise. Safety Note: HCN gas risk; ensure proper ventilation.
  - Allow to warm to room temperature and stir for 12–16 hours.
- Workup (Critical for Purity):
  - Quench with 1N NaOH (pH > 10). Rationale: Ensures amine is in the free base form for extraction.
  - Extract 3x with Dichloromethane (DCM).

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- Wash combined organics with Brine.
- Dry over

  and concentrate in vacuo.

- Purification:
  - If purity <95%, purify via Flash Column Chromatography.
  - Eluent: DCM:MeOH:NH

    OH (95:5:0.5). Ammonia is required to prevent tailing of the amine on silica.

Quality Control & Stability

The free base amine acts as a

scrubber from the air, forming carbamate salts over time.

Common Impurities

- Dimer (Secondary Amine): Formed if the amine product reacts with unreacted aldehyde during synthesis. Detection: LC-MS peak at [2M-NH3].
- Des-bromo analog: Result of over-reduction if

  is used instead of hydride reagents.

- Aldehyde: Unreacted starting material. Detection: distinct CHO peak in NMR (~10 ppm).

Analytical Workflow

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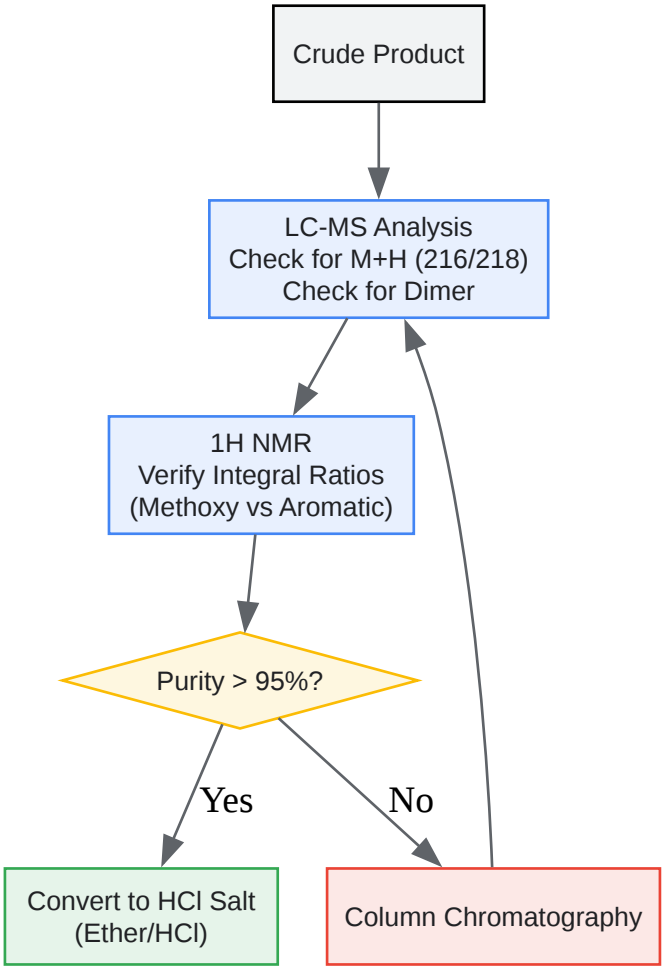

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Figure 2: Quality control decision tree for releasing the compound for biological assay or further synthesis.

Handling and Safety

- Hazard Class: Irritant (Skin/Eye).[2][3]
- Storage:
  - Free Base: Store under Nitrogen at -20°C.
  - HCl Salt: Store at Room Temperature, desiccated.

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- Incompatibility: Avoid contact with strong oxidizing agents and acid chlorides (unless intended for reaction).

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